

# Acknowledgment of Discrepancy in Provided Chemical Data

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## Compound of Interest

Compound Name: *Cannabinor*

Cat. No.: *B1668264*

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Initial analysis of the provided molecular formula C<sub>28</sub>H<sub>36</sub>O<sub>6</sub> in conjunction with the name "**Cannabinor**" has revealed a significant discrepancy. Scientific literature and chemical databases do not identify a compound named "**Cannabinor**" with this specific molecular formula.

Extensive searches have indicated that the molecular formula C<sub>28</sub>H<sub>36</sub>O<sub>6</sub> is associated with two primary compounds: Clinofibrate and Calotropone. Neither of these are classified as cannabinoids.

Conversely, the compound known as **Cannabinor** is a synthetic CB<sub>2</sub>-selective agonist with the molecular formula C<sub>28</sub>H<sub>38</sub>O<sub>6</sub>[1]. This compound has been in clinical testing as an analgesic[1].

Given this fundamental inconsistency, a detailed technical guide on a "**Cannabinor**" with the molecular formula C<sub>28</sub>H<sub>36</sub>O<sub>6</sub> cannot be accurately generated as such a compound is not documented in the scientific domain.

To provide relevant and accurate information, this document will proceed by presenting the available data on the compounds correctly associated with the provided molecular formula, as well as information on the distinct compound, **Cannabinor**.

## Section 1: Compounds with Molecular Formula C<sub>28</sub>H<sub>36</sub>O<sub>6</sub>

## Clinofibrate

Clinofibrate is a fibrate drug used for managing hyperlipidemia.[2] It is primarily marketed in Japan under the trade name Lipoclin.[2][3] Chemically, it is a derivative of bisphenol Z.[2]

### Chemical and Physical Properties of Clinofibrate

Property	Value	Source
Molecular Formula	C28H36O6	PubChem[3]
Molecular Weight	468.6 g/mol	PubChem[3]
IUPAC Name	2-[4-[1-[4-(2-carboxybutan-2-yloxy)phenyl]cyclohexyl]phenoxy]-2-methylbutanoic acid	PubChem[3]
CAS Number	30299-08-2	PubChem[3]
Class	Hypolipidemic agent, Fibrate	KEGG[4]

### Mechanism of Action

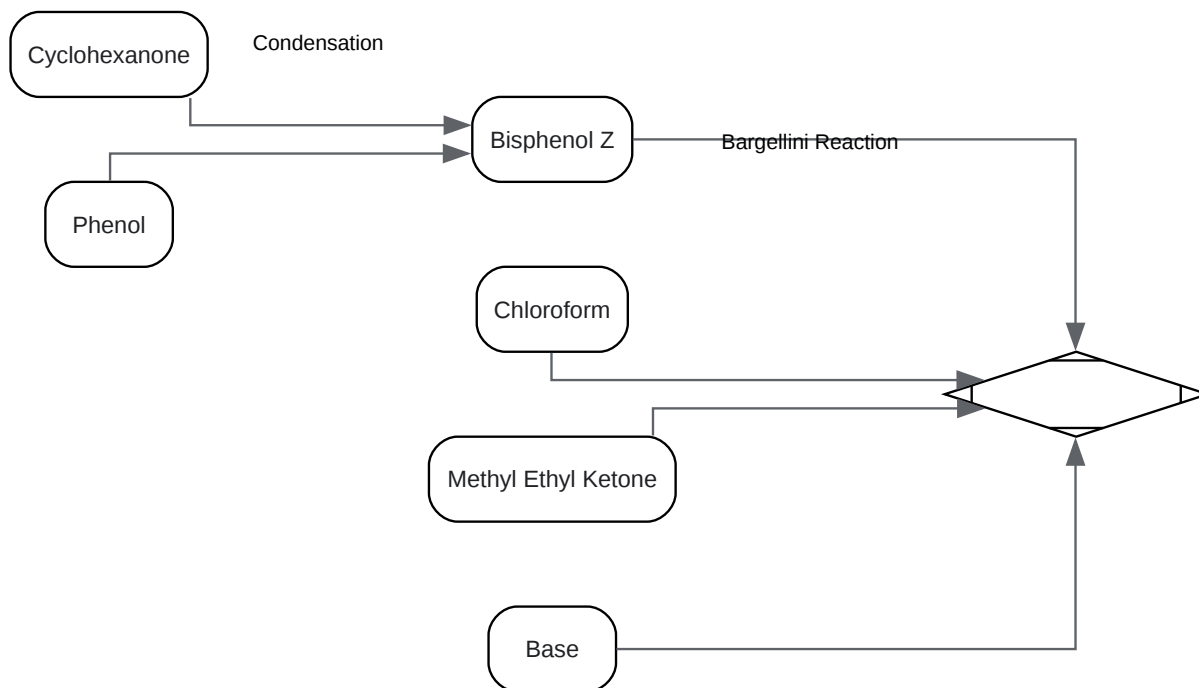
As a fibrate, clinofibrate's primary mechanism of action is as a peroxisome proliferator-activated receptor alpha (PPAR $\alpha$ ) agonist.[4] Activation of PPAR $\alpha$  leads to a decrease in VLDL-triglyceride levels.[3]

### Experimental Protocols: Synthesis of Clinofibrate

A documented synthesis of clinofibrate involves the following steps[2]:

- **Condensation:** Cyclohexanone is condensed with phenol to produce bisphenol Z.
- **Bargellini Reaction:** The resulting bisphenol Z is treated with chloroform and methyl ethyl ketone in the presence of a base to yield clinofibrate.

### Logical Relationship of Clinofibrate Synthesis



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Caption: Synthesis pathway of Clonofibrate.

## Calotropone

Calotropone is a steroid isolated from the roots of *Calotropis gigantea*.<sup>[5]</sup> It has demonstrated inhibitory effects on chronic myelogenous leukemia (K562) and human gastric cancer (SGC-7901) cell lines, indicating its potential as an antineoplastic agent.<sup>[5]</sup>

Chemical and Physical Properties of Calotropone

Property	Value	Source
Molecular Formula	C28H36O6	PubChem[5]
IUPAC Name	[(3S,8R,9S,10R,12R,13S,14S,17S)-17-acetyl-3,14,17-trihydroxy-10,13-dimethyl-2,3,4,7,8,9,11,12,15,16-decahydro-1H-cyclopenta[a]phenanthren-12-yl] benzoate	PubChem[5]
Class	20-oxo steroid, Benzoate ester	ChEBI[5]
Role	Metabolite, Antineoplastic agent	ChEBI[5]

## Section 2: Cannabinor (C28H38O6)

**Cannabinor** is a synthetic, selective agonist for the cannabinoid receptor type 2 (CB2).[1] It has undergone Phase II clinical trials for its analgesic properties.[1]

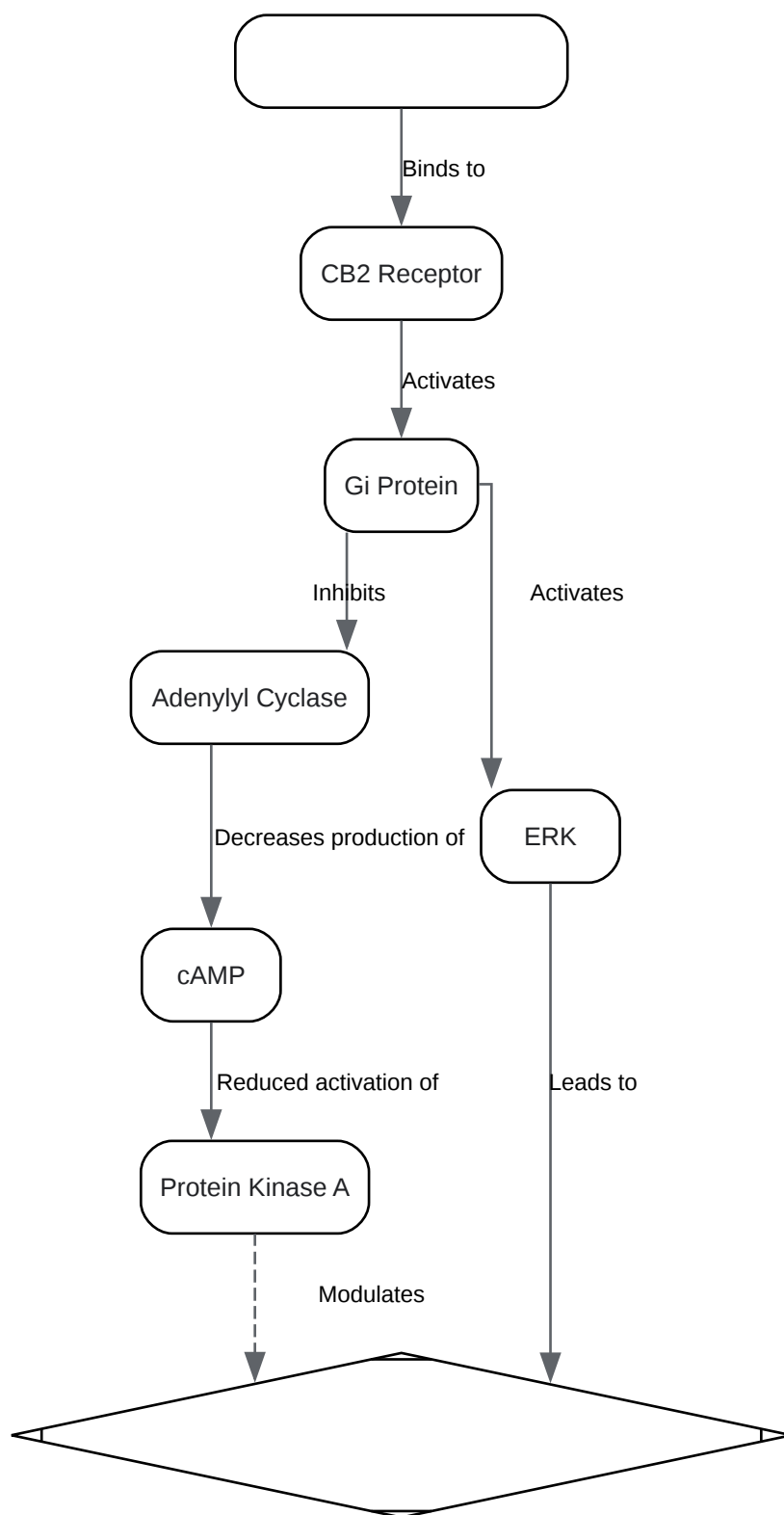
### Chemical and Physical Properties of **Cannabinor**

Property	Value	Source
Molecular Formula	C28H38O6	PubChem[1]
IUPAC Name	(E)-4-[2-[(1S,2S,5S)-6,6-dimethyl-4-oxo-2-bicyclo[3.1.1]heptanyl]-3-hydroxy-5-(2-methyloctan-2-yl)phenoxy]-4-oxobut-2-enoic acid	PubChem[1]
CAS Number	573981-31-4	PubChem[1]
Synonyms	PRS-211375	PubChem[1]

### Signaling Pathway of Cannabinoid Receptor Agonists

Classical cannabinoids and synthetic agonists like **Cannabinor** primarily exert their effects through the cannabinoid receptors CB1 and CB2.[6] These are G-protein-coupled receptors.

Simplified Signaling Pathway for CB2 Agonists



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Caption: Simplified CB2 receptor signaling cascade.

## Conclusion

While a "**Cannabinor**" with the molecular formula C<sub>28</sub>H<sub>36</sub>O<sub>6</sub> is not described in the current scientific literature, the distinct compounds Clinofibrate, Calotropone (both C<sub>28</sub>H<sub>36</sub>O<sub>6</sub>), and **Cannabinor** (C<sub>28</sub>H<sub>38</sub>O<sub>6</sub>) are well-documented. For future research and development, it is crucial to use the correct molecular formula and nomenclature to ensure accurate data retrieval and application. Researchers interested in cannabinoid-like activity should focus on compounds that are structurally and pharmacologically characterized as such, like **Cannabinor** (C<sub>28</sub>H<sub>38</sub>O<sub>6</sub>), a selective CB<sub>2</sub> agonist.

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## References

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